

Application Note: (1-Methoxycyclopropyl)methanamine in Fragment-Based Drug Discovery

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Compound of Interest

Compound Name: (1-Methoxycyclopropyl)methanamine
CAS No.: 1554452-98-0
Cat. No.: B3105867

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Executive Summary

This guide details the application of **(1-Methoxycyclopropyl)methanamine** (CAS: 1554452-98-0) as a high-value scaffold in Fragment-Based Drug Discovery (FBDD). Unlike traditional aromatic fragments, this molecule offers a saturated, three-dimensional core ($F_{sp^3} = 1$) with a defined exit vector.

The unique gem-disubstitution on the cyclopropane ring exploits the Thorpe-Ingold effect, restricting conformational entropy and pre-organizing the amine "growth vector" for optimal binding. This note provides validated protocols for solubility assessment, biophysical screening (NMR), and chemical elaboration.

Technical Profile & Physicochemical Properties[1][2][3]

The inclusion of **(1-Methoxycyclopropyl)methanamine** in a fragment library addresses the critical need for increased three-dimensionality in early discovery, enhancing solubility and metabolic stability profiles compared to flat aromatic amines.

Table 1: Physicochemical Specifications

Property	Value	Relevance in FBDD
Structure	Cyclopropane core, C1-methoxy, C1-methanamine	Rigid sp ³ linker; defined vector geometry.
Molecular Weight	101.15 Da	Ideal for "Rule of 3" (Ro3); allows significant mass growth.
LogP (Calc)	~ -0.5	Highly hydrophilic; improves library solubility.
TPSA	35.25 Å ²	Good membrane permeability potential.
H-Bond Donors/Acc.	2 (NH ₂), 2 (O, N)	Balanced interaction profile.
pKa (Amine)	~8.5 - 9.0 (Est.)	Modulated by the proximal methoxy group (inductive effect).
Fsp ³	1.0	Maximizes 3D character; reduces "flatland" liability.

Application Rationale: The "3D-Linker" Advantage

Conformational Restriction

The cyclopropane ring acts as a rigid spacer. Unlike a flexible ethyl chain, the cyclopropane locks the relative orientation of the methoxy and amine groups. This reduction in degrees of freedom minimizes the entropy penalty (

) upon protein binding, a critical thermodynamic advantage in fragment-to-lead optimization.

Metabolic Stability

Cyclopropyl groups are established bioisosteres that often block metabolic hotspots (e.g., preventing

-oxidation). The methoxy group at C1 further blocks metabolism at the quaternary center.

Vector Analysis

The primary amine serves as the primary growth vector. Chemical elaboration at this position (e.g., via amide coupling) projects the new moiety at a distinct angle (~60° relative to the ring plane) compared to standard aromatic substitutions.

Experimental Protocols

Protocol A: Solubility & Quality Control (QC)

Objective: Ensure the fragment is monomeric and soluble prior to screening.

Materials:

- **(1-Methoxycyclopropyl)methanamine HCl** (CAS: 1574118-00-5)[[1](#)]
- d6-DMSO (99.9% D)
- Phosphate Buffer (50 mM, pH 7.4, 150 mM NaCl)

Procedure:

- **Stock Preparation:** Dissolve 10 mg of the HCl salt in d6-DMSO to achieve a 100 mM stock. Sonicate for 5 mins.
 - Checkpoint: Solution must be clear. Any turbidity indicates aggregation or salt insolubility.
- **Aqueous Dilution:** Dilute stock 1:100 into Phosphate Buffer (final conc. 1 mM).
- **Nephelometry/UV Check:** Measure absorbance at 280 nm and 600 nm.
 - Criteria: OD600 < 0.005 confirms lack of precipitation.
- **LC-MS Verification:** Confirm purity >95% and identity (m/z [M+H]⁺ = 102.1).

Protocol B: Ligand-Observed NMR Screening (STD-NMR)

Objective: Detect low-affinity binding (KD: μM - mM range) to the target protein.

Rationale: The small size and high solubility of this fragment make it ideal for Saturation Transfer Difference (STD) NMR, which relies on the magnetization transfer from protein to the binding ligand.

Workflow Diagram:



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Figure 1: STD-NMR workflow for identifying fragment binding. The difference spectrum reveals only those protons in close contact with the receptor.

Step-by-Step Methodology:

- Sample Composition:
 - Protein: 10 μM
 - Fragment: 500 μM - 1 mM (Ligand excess is crucial).
 - Buffer: D2O or H2O/D2O (90:10) buffered saline.
- Pulse Sequence: Use a standard STD sequence (e.g., stddiff on Bruker).
 - On-resonance irradiation: 0.5 - 2.0 ppm (target protein methyls).
 - Off-resonance irradiation: 30 ppm (control).
 - Saturation time: 2 seconds.

- Data Analysis: Subtract the On-resonance spectrum from the Off-resonance spectrum.
 - Positive Hit: Signals corresponding to the methoxy (-OCH₃, ~3.2 ppm) or cyclopropyl protons (~0.6-0.8 ppm) appear in the difference spectrum.
 - Artifact Control: Run the fragment without protein to ensure no direct irradiation occurs.

Protocol C: Chemical Elaboration (Amide Coupling)

Objective: Grow the fragment via the amine vector.

Reaction: **(1-Methoxycyclopropyl)methanamine** + R-COOH

Amide Product

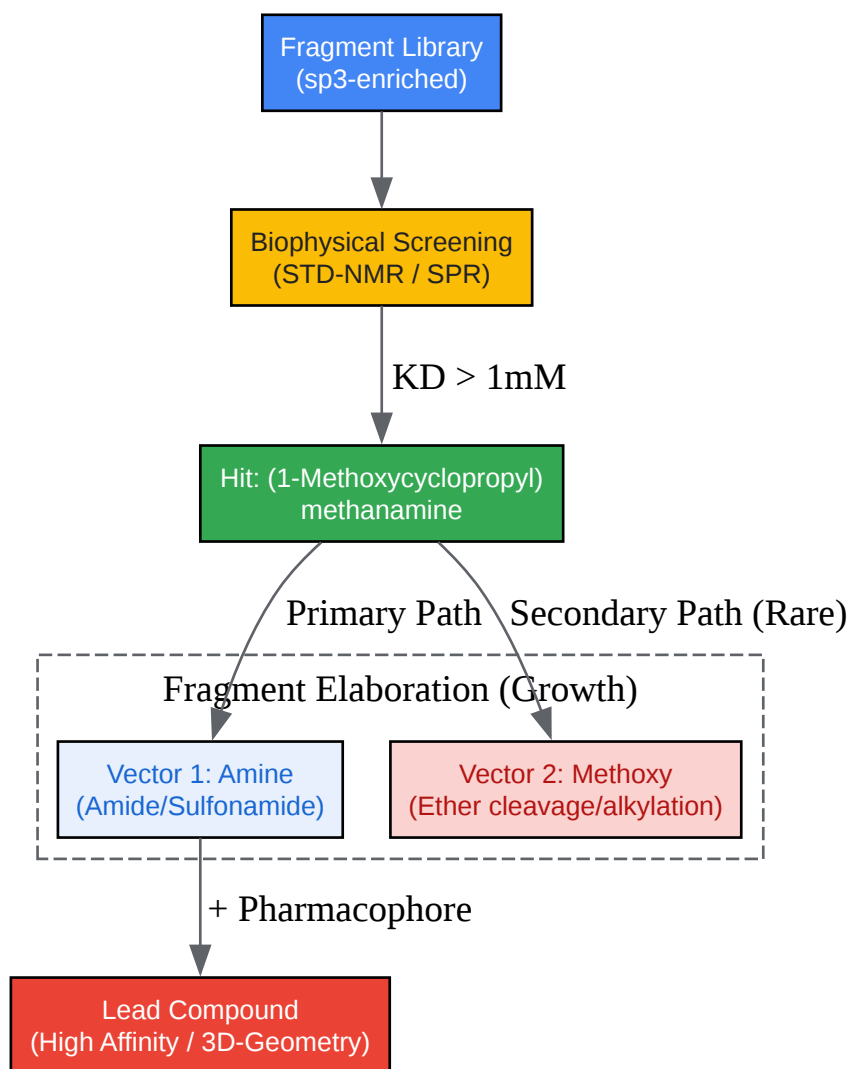
Procedure:

- Reagents:
 - Fragment (HCl salt): 1.0 equiv.
 - Carboxylic Acid (R-COOH): 1.1 equiv.
 - HATU: 1.2 equiv.
 - DIPEA: 3.0 equiv.
 - Solvent: DMF (anhydrous).
- Execution:
 - Mix R-COOH, HATU, and DIPEA in DMF. Stir for 5 min to activate the acid.
 - Add the fragment (amine).
 - Stir at Room Temperature for 2-4 hours.
- Workup:

- Dilute with EtOAc, wash with NaHCO₃ (sat) and Brine.
- Dry over MgSO₄.
- Note: The steric bulk of the cyclopropane ring is generally not sufficient to hinder the primary amine, making this a robust "click-like" elaboration step.

Strategic Integration in FBDD

The following diagram illustrates how this specific fragment bridges the gap between initial screening and lead generation.



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Figure 2: Strategic workflow. The fragment serves as a soluble, rigid anchor. Elaboration primarily occurs via the amine vector to capture adjacent sub-pockets.

References

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Sources

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- 2. [\(1-Methylcyclopropyl\)methanamine | C₅H₁₁N | CID 20737072 - PubChem](#) [\[pubchem.ncbi.nlm.nih.gov\]](#)
- 3. [chemscene.com](#) [\[chemscene.com\]](#)
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